

ZK824190 hydrochloride degradation and how to prevent it

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Compound of Interest

Compound Name: ZK824190 hydrochloride

Cat. No.: B15576425

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Technical Support Center: ZK824190 Hydrochloride

Welcome to the technical support center for **ZK824190 hydrochloride**. This resource is designed to assist researchers, scientists, and drug development professionals in understanding and preventing the degradation of **ZK824190 hydrochloride** during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **ZK824190 hydrochloride** and what are its recommended storage conditions?

A1: **ZK824190 hydrochloride** is a selective, orally active urokinase-type plasminogen activator (uPA) inhibitor.^{[1][2][3]} Its chemical formula is C₂₂H₂₁ClF₂N₂O₄ and its CAS number is 2629177-12-2.^{[1][4][5]} For long-term storage, it is recommended to keep the solid compound at -20°C.^[1] Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month, and should be protected from light.^[3]

Q2: What are the likely causes of **ZK824190 hydrochloride** degradation?

A2: While specific degradation studies on **ZK824190 hydrochloride** are not readily available in the public domain, based on its chemical structure, the primary degradation pathways are likely

to be hydrolysis and oxidation. The molecule contains functional groups, such as an ester and a benzylic amine, which are susceptible to these degradation mechanisms.[6][7][8]

Q3: How can I detect degradation of my **ZK824190 hydrochloride** sample?

A3: Degradation can be detected by using analytical techniques such as High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). These methods can separate the parent compound from its degradation products, allowing for their identification and quantification. A decrease in the peak area of the parent compound and the appearance of new peaks are indicative of degradation.

Q4: Are there any known incompatible materials or conditions to avoid?

A4: Avoid strong oxidizing agents, and extreme pH conditions (both acidic and alkaline) as they can accelerate hydrolysis and other degradation reactions.[7][9] Exposure to high temperatures and excessive light should also be minimized.[7] The Safety Data Sheet (SDS) advises avoiding the formation of dust and aerosols and storing the compound in a dry, cool, and well-ventilated place away from incompatible materials.[4]

Troubleshooting Guide

This guide provides solutions to common problems encountered during the handling and use of **ZK824190 hydrochloride**.

Problem	Possible Cause	Recommended Solution
Loss of compound activity or inconsistent experimental results.	Degradation of the compound due to improper storage or handling.	- Verify that the compound has been stored at the recommended temperature and protected from light. [1] [3] - Prepare fresh stock solutions. - Perform a purity check of the compound using HPLC or LC-MS.
Appearance of unknown peaks in chromatogram.	Formation of degradation products.	- Based on the chemical structure, potential degradation products could arise from hydrolysis of the ester group or oxidation of the benzylic amine. - To confirm, you can perform forced degradation studies under controlled acidic, basic, and oxidative conditions to generate and identify the degradation products.
Precipitation of the compound in aqueous solution.	Poor solubility or salt disproportionation. The hydrochloride salt may convert to the less soluble free base. [10] [11]	- Ensure the pH of the solution is maintained in a range where the hydrochloride salt is stable and soluble. For many hydrochloride salts, a slightly acidic pH is preferable. - Consider the use of co-solvents or other formulation strategies to improve solubility if compatible with your experimental setup. [3]
Discoloration of the solid compound or solutions.	Potential oxidative degradation or other chemical reactions.	- Discard the discolored material. - Ensure the compound is stored under an inert atmosphere (e.g., argon

or nitrogen) if it is highly sensitive to oxidation. - Always use high-purity solvents for preparing solutions.

Experimental Protocols

Protocol 1: Stability Assessment of ZK824190 Hydrochloride in Solution

This protocol outlines a general procedure for assessing the stability of **ZK824190 hydrochloride** in a specific buffer or solvent system.

Methodology:

- **Solution Preparation:** Prepare a stock solution of **ZK824190 hydrochloride** in a suitable solvent (e.g., DMSO) at a known concentration. Subsequently, dilute the stock solution to the desired final concentration in the experimental buffer (e.g., PBS, pH 7.4).
- **Incubation:** Aliquot the final solution into several vials and incubate them under the desired experimental conditions (e.g., 37°C).
- **Time Points:** At designated time points (e.g., 0, 2, 4, 8, 24 hours), remove a vial and immediately analyze its content.
- **Analysis:** Analyze the samples by a validated stability-indicating HPLC method. The method should be able to separate the parent ZK824190 peak from any potential degradation products.
- **Data Evaluation:** Calculate the percentage of **ZK824190 hydrochloride** remaining at each time point relative to the initial concentration at time 0.

Data Presentation:

The results can be summarized in a table as follows:

Time (hours)	Concentration of ZK824190 (µg/mL)	% Remaining
0	10.0	100
2	9.8	98
4	9.5	95
8	9.1	91
24	7.8	78

Protocol 2: Forced Degradation Study

Forced degradation studies are essential for identifying potential degradation products and establishing the stability-indicating nature of analytical methods.[\[12\]](#)[\[13\]](#)

Methodology:

- Stress Conditions: Expose solutions of **ZK824190 hydrochloride** to the following stress conditions:
 - Acidic Hydrolysis: 0.1 M HCl at 60°C for 24 hours.
 - Basic Hydrolysis: 0.1 M NaOH at 60°C for 24 hours.
 - Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal Degradation: Store the solid compound at 80°C for 48 hours.
 - Photolytic Degradation: Expose a solution to UV light (e.g., 254 nm) for 24 hours.
- Sample Preparation: After exposure, neutralize the acidic and basic samples. Dilute all samples to an appropriate concentration for analysis.
- Analysis: Analyze the stressed samples using an LC-MS/MS method to separate and identify the degradation products.

- **Data Evaluation:** Compare the chromatograms of the stressed samples with that of an unstressed control sample to identify the degradation peaks.

Data Presentation:

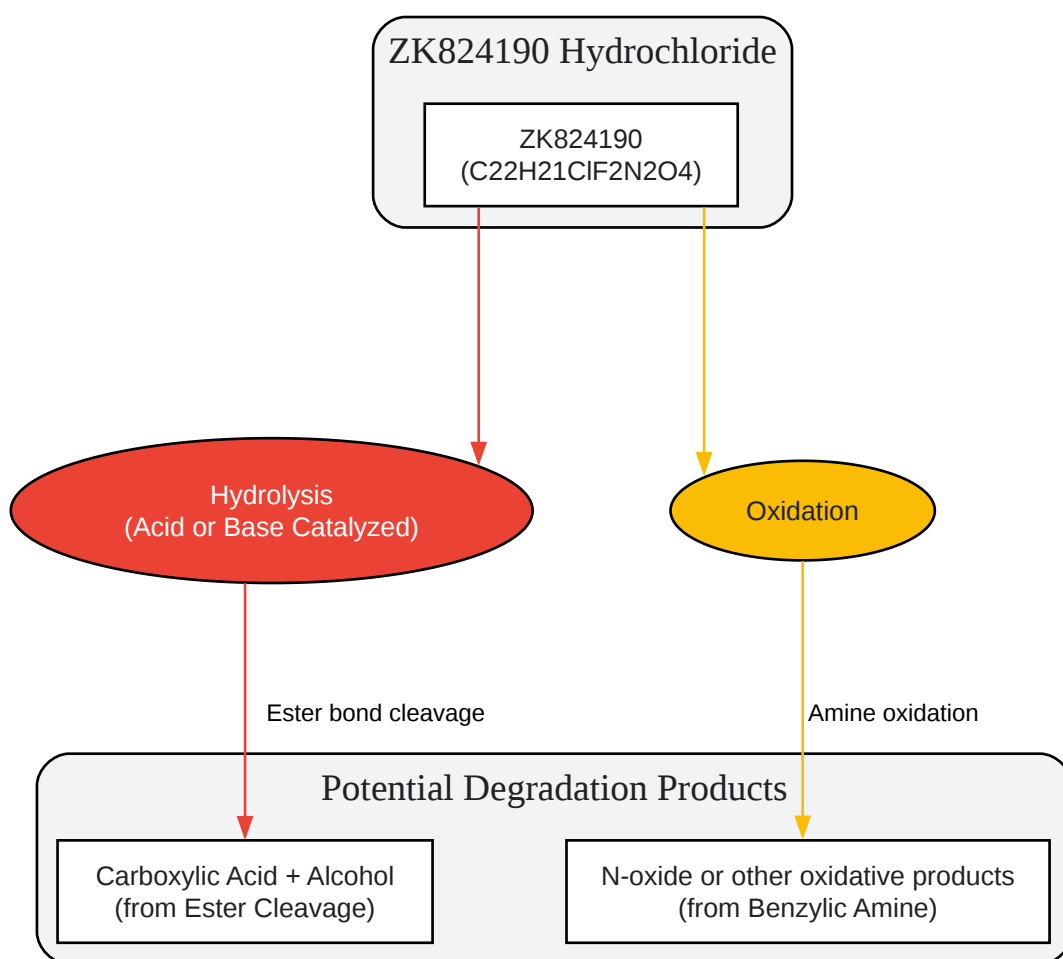
A summary of the forced degradation results can be presented in a table:

Stress Condition	Number of Degradation Products	Major Degradation Product (m/z)	% Degradation
0.1 M HCl	2	423.15	15
0.1 M NaOH	3	423.15, 395.12	25
3% H2O2	1	466.14 (M+16)	10
Thermal (80°C)	0	-	<1
Photolytic (UV 254nm)	1	449.16	5

Visualizations

Potential Degradation Pathways

The following diagram illustrates the potential degradation pathways of **ZK824190 hydrochloride** based on its chemical structure.

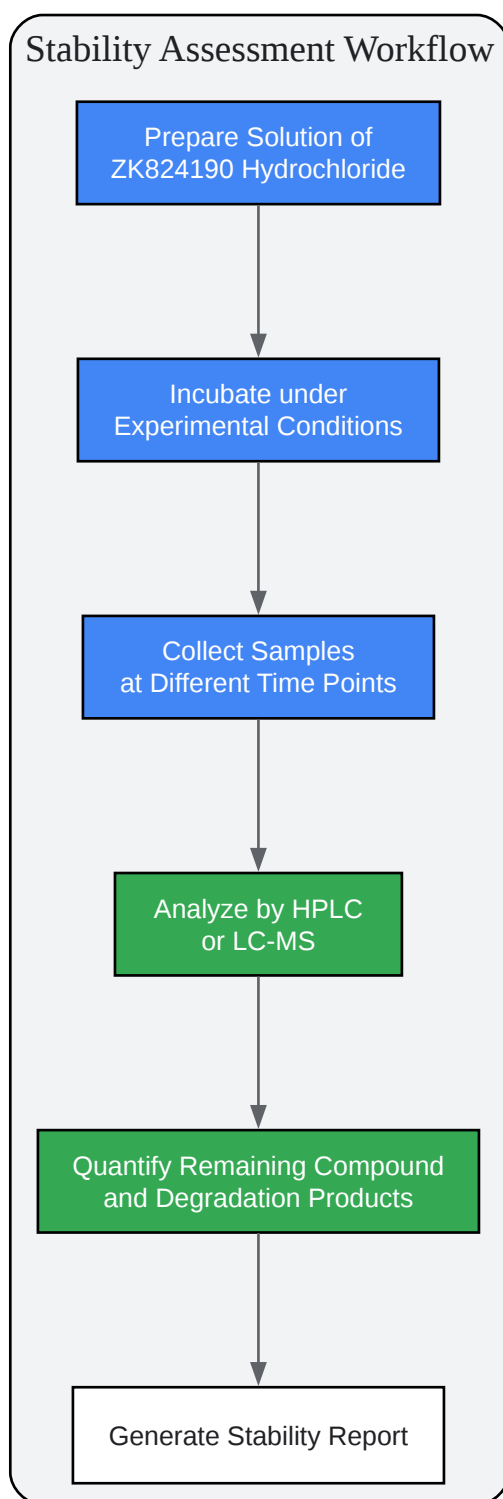


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Caption: Potential degradation pathways of **ZK824190 hydrochloride**.

Experimental Workflow for Stability Assessment

The diagram below outlines the general workflow for conducting a stability study of **ZK824190 hydrochloride**.

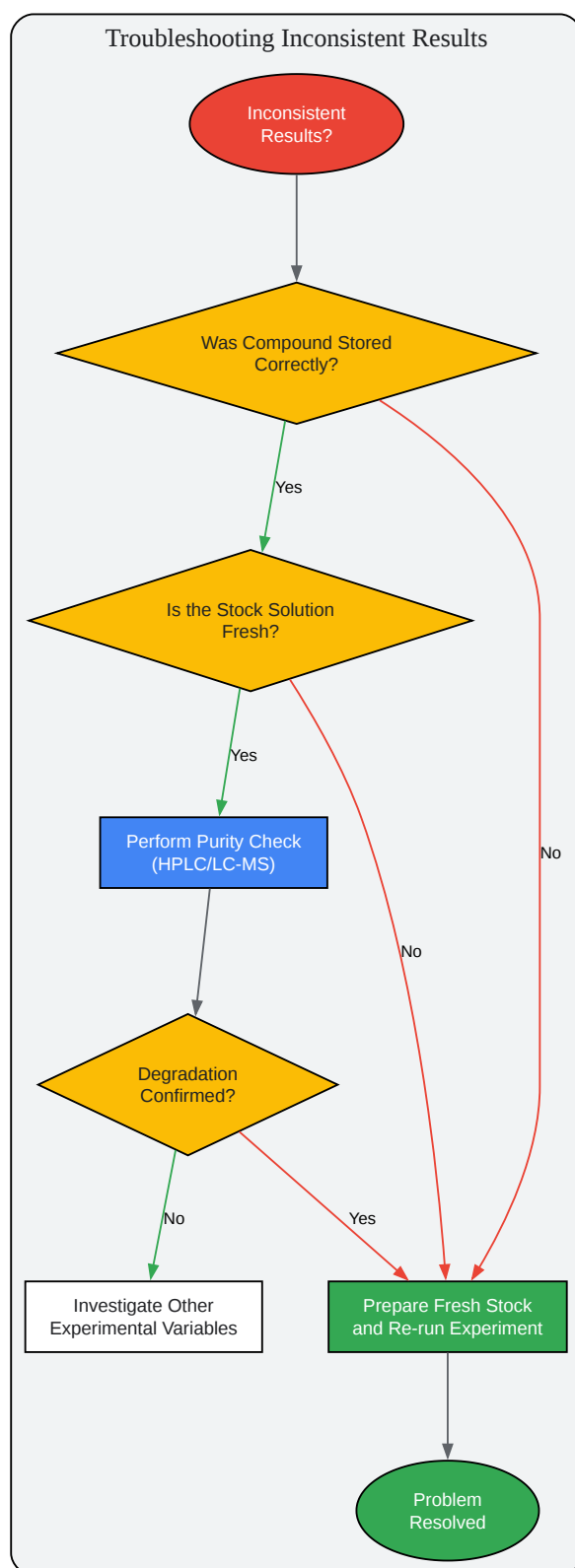


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Caption: General workflow for a stability assessment study.

Troubleshooting Logic for Inconsistent Results

This diagram provides a logical flow for troubleshooting inconsistent experimental results that may be related to compound degradation.



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Caption: A logical guide for troubleshooting inconsistent results.

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References

- 1. ZK824190 hydrochloride - Immunomart [immunomart.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. targetmol.com [targetmol.com]
- 5. 2629177-12-2|ZK824190 hydrochloride|BLD Pharm [bldpharm.com]
- 6. Forced degradation studies: A critical lens into pharmaceutical stability - Clinical Trials Arena [clinicaltrialsarena.com]
- 7. pharmaceutical-journal.com [pharmaceutical-journal.com]
- 8. Stabilization of Medicinal Agents Against Common Reactions like Hydrolysis & Oxidation | Pharmaguideline [pharmaguideline.com]
- 9. iipseries.org [iipseries.org]
- 10. europeanpharmaceuticalreview.com [europeanpharmaceuticalreview.com]
- 11. tandfonline.com [tandfonline.com]
- 12. acdlabs.com [acdlabs.com]
- 13. Forced Degradation in Pharmaceuticals â A Regulatory Update [article.sapub.org]
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